

Technical Guide: 3-Dehydroxy Chlorthalidone-D4

Certificate of Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Dehydroxy Chlorthalidone-D4

Cat. No.: B12418661

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the analytical data and methodologies associated with **3-Dehydroxy Chlorthalidone-D4**, a deuterated metabolite of the diuretic and antihypertensive agent Chlorthalidone. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug metabolism studies, pharmacokinetic analysis, and the development of analytical methods.

Quantitative Data Summary

The following tables summarize the key quantitative data for **3-Dehydroxy Chlorthalidone-D4**, compiled from various certificates of analysis.

Table 1: General Properties

Property	Value	Source
Molecular Formula	C ₁₄ H ₇ D ₄ ClN ₂ O ₃ S	[1] [2]
Molecular Weight	326.79 g/mol	[1] [2]
Appearance	White to Pale Brown Solid	[1]
CAS Number (Unlabelled)	82875-49-8	[1]

Table 2: Purity and Isotopic Abundance

Analysis	Result
Purity by HPLC	99.3%
Deuterium Incorporation	>98% atom D

Experimental Protocols

Detailed methodologies for the key analytical experiments performed on **3-Dehydroxy Chlorthalidone-D4** are outlined below.

High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of **3-Dehydroxy Chlorthalidone-D4**.

Instrumentation: A standard HPLC system equipped with a UV detector.

Chromatographic Conditions:

- Column: Information on the specific column used was not available in the provided certificates of analysis. A common approach for similar compounds involves a C18 reversed-phase column.
- Mobile Phase: A gradient or isocratic elution with a mixture of an aqueous buffer (e.g., ammonium acetate or phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol) is typically employed.
- Flow Rate: A flow rate of 0.5 - 1.5 mL/min is generally used.
- Detection: UV detection at a wavelength of 254 nm is a common method for aromatic compounds.
- Injection Volume: Typically 5-20 µL.
- Temperature: Ambient or controlled at a specific temperature (e.g., 25°C).

Sample Preparation: A stock solution of **3-Dehydroxy Chlorthalidone-D4** is prepared in a suitable solvent such as methanol or acetonitrile at a concentration of approximately 1 mg/mL.

This stock solution is then diluted to an appropriate concentration for HPLC analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure and isotopic labeling of **3-Dehydroxy Chlorthalidone-D4**.

Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).

Experimental Parameters:

- ^1H NMR: To confirm the absence of protons at the deuterated positions and the overall proton chemical shifts of the molecule.
- ^2H NMR (Deuterium NMR): To directly observe the deuterium signals and confirm the positions of isotopic labeling.
- ^{13}C NMR: To confirm the carbon skeleton of the molecule.
- Solvent: A deuterated solvent in which the compound is soluble, such as DMSO- d_6 or Methanol- d_4 .
- Concentration: 5-10 mg of the sample dissolved in approximately 0.6 mL of the deuterated solvent.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and confirm the isotopic enrichment of **3-Dehydroxy Chlorthalidone-D4**.

Instrumentation: A mass spectrometer, typically a high-resolution instrument such as a time-of-flight (TOF) or Orbitrap mass spectrometer, often coupled with a liquid chromatography system (LC-MS).

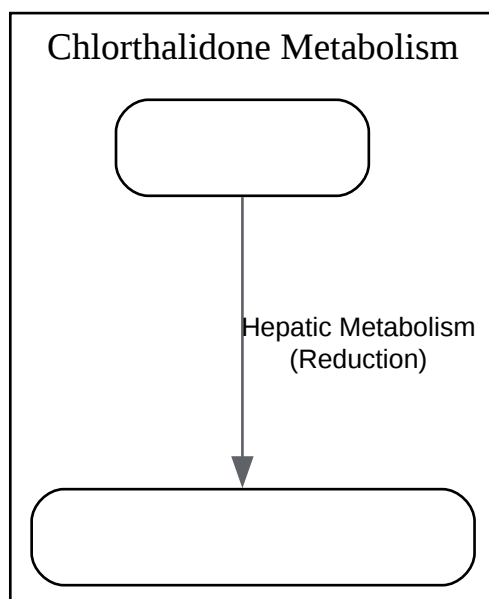
Experimental Conditions:

- Ionization Mode: Electrospray ionization (ESI) in either positive or negative ion mode is commonly used.

- **Mass Analyzer:** High-resolution mass analysis is performed to obtain accurate mass measurements.
- **Data Analysis:** The mass spectrum is analyzed to identify the molecular ion peak ($[M+H]^+$ or $[M-H]^-$) and its isotopic pattern, which confirms the number of deuterium atoms incorporated.

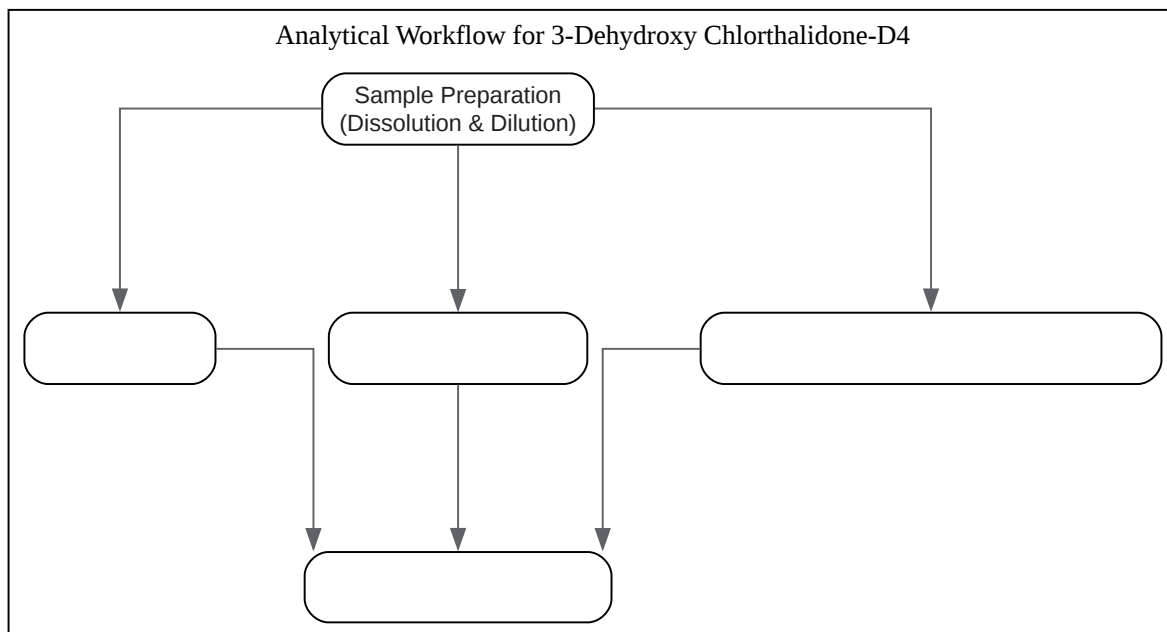
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the metabolic pathway of Chlorthalidone and a typical experimental workflow for the analysis of its deuterated metabolite.



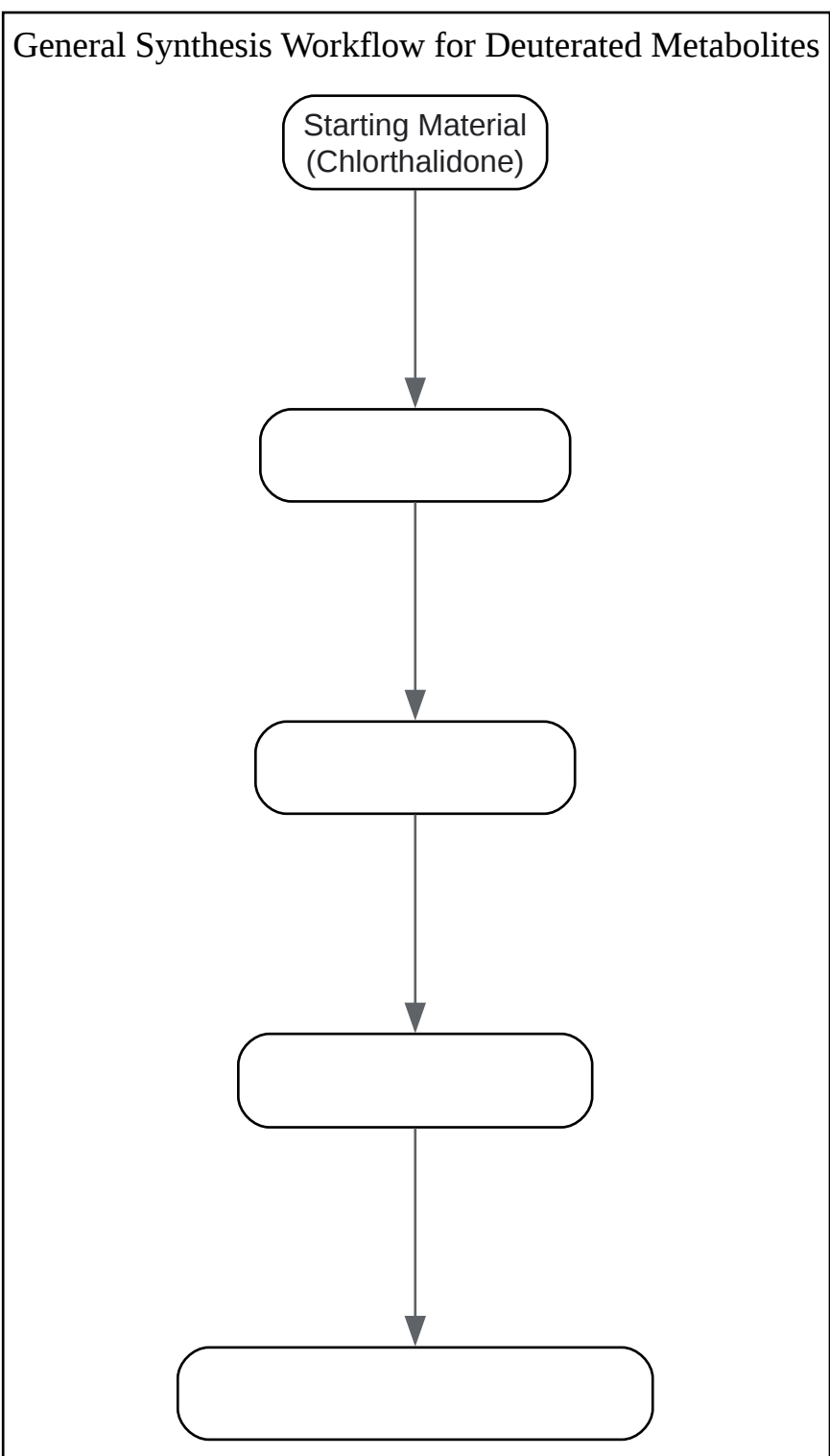
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Caption: Metabolic pathway of Chlorthalidone to 3-Dehydroxy Chlorthalidone.



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Caption: Experimental workflow for the analysis of **3-Dehydroxy Chlorthalidone-D4**.



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Caption: A generalized workflow for the synthesis of **3-Dehydroxy Chlorthalidone-D4**.

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References

- 1. Chlorthalidone - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Chlorthalidone-D4 - Acanthus Research [acanthusresearch.com]
- To cite this document: BenchChem. [Technical Guide: 3-Dehydroxy Chlorthalidone-D4 Certificate of Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12418661#3-dehydroxy-chlorthalidone-d4-certificate-of-analysis]

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Phone: (601) 213-4426

Email: info@benchchem.com